

# Calcein AM for Fluorescence Microscopy: An In-depth Technical Guide

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## Compound of Interest

Compound Name: *Calcein*

Cat. No.: *B1668213*

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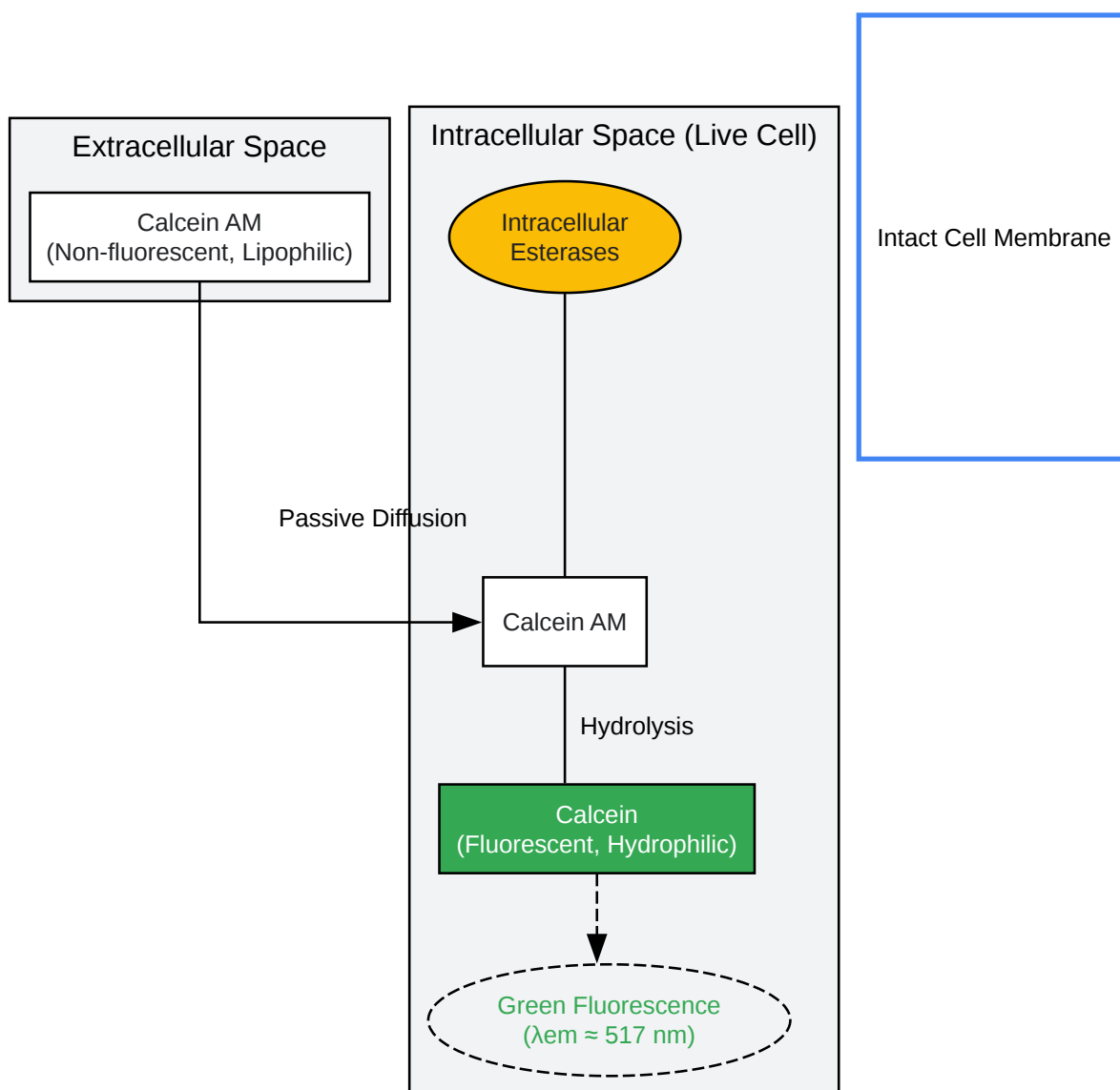
## Introduction

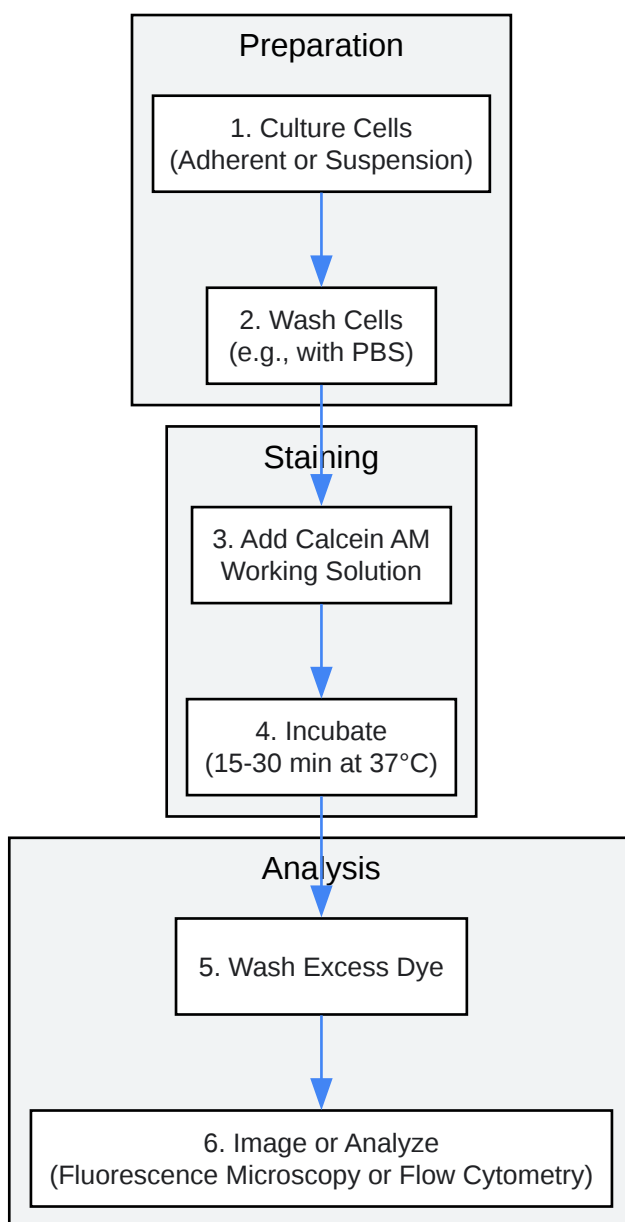
**Calcein** Acetoxymethyl (AM) is a widely utilized fluorescent probe essential for assessing cell viability and integrity in a multitude of biological applications.[1] As a cell-permeant dye, **Calcein** AM is a non-fluorescent, hydrophobic compound that readily crosses the membrane of intact, live cells.[2][3] Once inside a viable cell, intracellular esterases hydrolyze the AM ester group, converting the molecule into the highly fluorescent, hydrophilic **calcein**. [4] This resulting **calcein** is well-retained within the cytoplasm of cells with intact membranes, emitting a strong green fluorescence. This mechanism forms the basis of its utility in distinguishing live cells from dead cells, as the latter lack active esterases. The intensity of the fluorescence is directly proportional to the number of viable cells, making it a powerful tool for quantitative analysis in various research and drug development settings.

## Mechanism of Action

The functionality of **Calcein** AM as a live-cell stain is predicated on two key cellular processes: enzymatic activity and membrane integrity. The non-fluorescent **Calcein** AM molecule is lipophilic, allowing it to passively diffuse across the plasma membrane into the cell's cytoplasm. In healthy, metabolically active cells, ubiquitous intracellular esterases cleave the acetoxymethyl (AM) ester groups from the **Calcein** AM molecule. This enzymatic conversion yields **calcein**, a highly charged, hydrophilic molecule that is fluorescent. Due to its newly acquired charge, **calcein** is unable to traverse the intact cell membrane and is consequently

retained within the cytoplasm, leading to the accumulation of a bright green fluorescent signal. Conversely, cells with compromised membrane integrity or lacking active esterases, such as dead or dying cells, cannot retain **calcein** or convert **Calcein** AM, and therefore do not fluoresce.





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## References

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